

Synthesis of (4-Methylphenoxy)acetic Acid: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name: (4-Methylphenoxy)acetic acid

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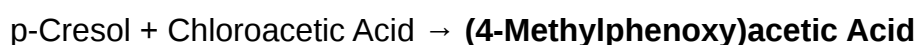
This document provides a detailed experimental protocol for the synthesis of **(4-Methylphenoxy)acetic acid**, a compound of interest in medicinal chemistry and herbicide development. The synthesis is achieved via the Williamson ether synthesis, a robust and widely used method for preparing ethers.^{[1][2][3][4]} This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the reaction, workup, and purification of the target compound.

Introduction

(4-Methylphenoxy)acetic acid and its derivatives are notable for their biological activities. For instance, related compounds such as 2,4-dichlorophenoxyacetic acid (2,4-D) are well-known herbicides that function as synthetic auxins, promoting uncontrolled growth in plants.^[2] The synthesis described herein utilizes the reaction of p-cresol with chloroacetic acid under basic conditions, a classic example of the SN2 reaction mechanism where a phenoxide ion acts as a nucleophile.^{[2][4][5]}

Reaction Scheme

The overall reaction is as follows:



Experimental Protocol

This protocol is adapted from established Williamson ether synthesis procedures.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Materials and Reagents:

Reagent/Material	Quantity
p-Cresol (4-methylphenol)	2.0 g
Chloroacetic acid	3.0 g (in 6 mL 50% aq. soln)
Potassium hydroxide (KOH)	4.0 g
Deionized water	~30 mL
Concentrated hydrochloric acid (HCl)	As needed
Diethyl ether	15 mL
Saturated sodium bicarbonate solution	10 mL

Equipment:

- 250 mL round-bottom flask
- Reflux condenser
- Heating mantle or water bath
- Magnetic stirrer and stir bar
- Separatory funnel (125 mL)
- Büchner funnel and filter flask
- Beakers
- Graduated cylinders
- pH paper

- Melting point apparatus

Procedure:

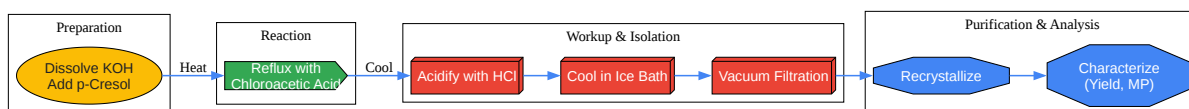
- Preparation of the Phenoxide:
 - In a 250 mL round-bottom flask, dissolve 4.0 g of potassium hydroxide in 8 mL of deionized water.[\[2\]](#)
 - To this solution, add 2.0 g of p-cresol and swirl the mixture until a homogeneous solution is obtained.[\[2\]](#)
 - Add a few boiling chips to the flask.[\[2\]](#)
- Reaction:
 - Set up the flask for reflux and bring the mixture to a gentle boil.[\[2\]](#)[\[5\]](#)
 - Slowly add 6 mL of a 50% aqueous solution of chloroacetic acid dropwise through the condenser over a period of about 10 minutes.[\[2\]](#)[\[5\]](#)
 - After the addition is complete, continue to reflux the mixture for an additional 10 minutes.[\[2\]](#)[\[5\]](#)
- Workup and Isolation:
 - While still hot, transfer the reaction mixture to a beaker and allow it to cool to room temperature.[\[2\]](#)[\[5\]](#)
 - Acidify the solution by adding concentrated HCl dropwise until the solution is acidic, as indicated by pH paper.[\[1\]](#)[\[2\]](#)
 - Cool the mixture in an ice bath to facilitate the precipitation of the crude product.[\[2\]](#)
 - Collect the solid precipitate by vacuum filtration using a Büchner funnel.[\[1\]](#)[\[2\]](#)
- Purification:

- Recrystallize the crude product from a minimal amount of boiling water.[1][2]
- Allow the purified crystals to dry completely.
- Characterization:
 - Determine the mass of the dried, purified product and calculate the percent yield.
 - Measure the melting point of the purified **(4-Methylphenoxy)acetic acid**. The literature melting point is in the range of 136-142 °C.[1][6][7][8][9]

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[7][10]
Molecular Weight	166.17 g/mol	[7][10]
Melting Point	136-142 °C	[1][6][7][8][9]
Appearance	White to pale yellow crystalline powder	[6]

Experimental Workflow



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Caption: Workflow for the synthesis of **(4-Methylphenoxy)acetic acid**.

Safety Precautions

- p-Cresol is toxic and a skin irritant.[1]
- Sodium hydroxide and potassium hydroxide are corrosive and can cause severe chemical burns.[1]
- Chloroacetic acid is a skin irritant.[1]
- Concentrated hydrochloric acid is corrosive.
- Diethyl ether is extremely flammable; ensure there are no open flames in the laboratory.[1]
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Perform all operations in a well-ventilated fume hood.

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